

# Essential Guide to the Proper Disposal of 1,2-Dibromo-1-iodotrifluoroethane

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## Compound of Interest

Compound Name: 1,2-Dibromo-1-iodotrifluoroethane

Cat. No.: B1349380

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For researchers, scientists, and professionals in drug development, the proper management and disposal of chemical waste are paramount for ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for the safe disposal of **1,2-Dibromo-1-iodotrifluoroethane**, a halogenated hydrocarbon. Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following procedures are based on general best practices for the disposal of halogenated organic compounds.

## Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to handle **1,2-Dibromo-1-iodotrifluoroethane** with appropriate safety measures to minimize exposure and risk.

Personal Protective Equipment (PPE):

- **Eye Protection:** Always wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemical-resistant gloves, such as Viton® or Barrier®.
- **Body Protection:** A lab coat, apron, or coveralls should be worn to prevent skin contact.
- **Respiratory Protection:** Work in a well-ventilated area, preferably under a chemical fume hood. If vapors or aerosols are likely to be generated, a respirator is required.

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove and launder contaminated clothing before reuse.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Step-by-Step Disposal Plan

The disposal of **1,2-Dibromo-1-iodotrifluoroethane** must be handled as hazardous waste. Halogenated organic compounds require specific disposal routes due to their potential to form harmful byproducts if not treated correctly.

- Segregation: Do not mix **1,2-Dibromo-1-iodotrifluoroethane** waste with non-halogenated organic solvents or other waste streams.<sup>[1][2]</sup> Halogenated wastes are typically incinerated under specific conditions to prevent the release of toxic gases.<sup>[1]</sup>
- Waste Container:
  - Use a dedicated, leak-proof, and chemically compatible container for collecting waste.<sup>[3]</sup>
  - The container should be clearly labeled with "Halogenated Organic Waste" and the full chemical name: "**1,2-Dibromo-1-iodotrifluoroethane**".<sup>[1]</sup>
  - Keep the container tightly closed when not in use.<sup>[3]</sup>
- Storage:
  - Store the waste container in a designated, well-ventilated, and cool secondary containment area.
  - Ensure the storage area is away from incompatible materials, such as strong oxidizing agents.

- Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.<sup>[4]</sup>
  - Provide them with accurate information about the waste composition.

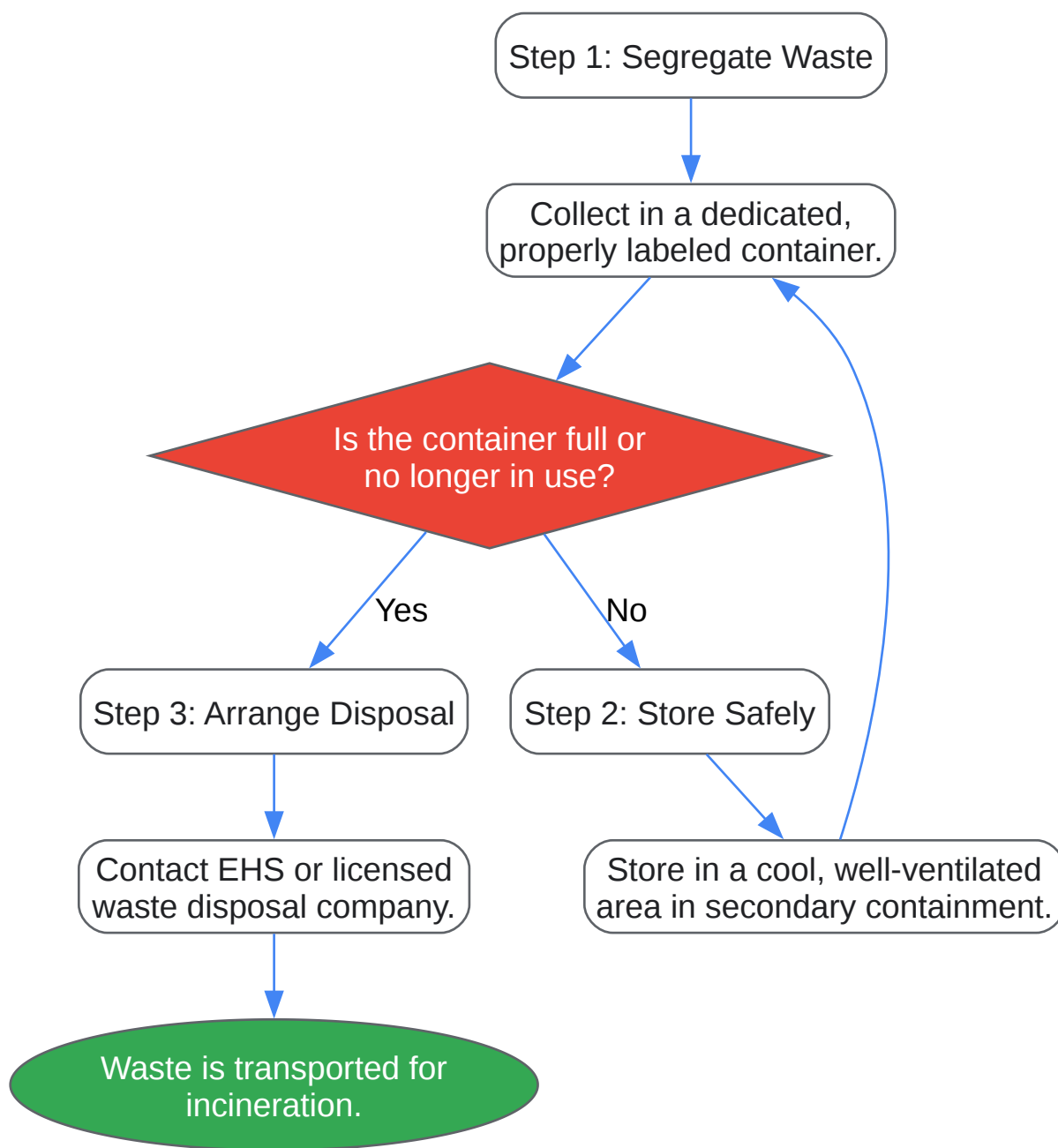
## Quantitative Data for Halogenated Hydrocarbons

The following table summarizes key quantitative data for a related halogenated hydrocarbon, 1,1,1-Trifluoro-2-iodoethane, which can be used as a reference for understanding the general characteristics of such compounds. Note that specific values for **1,2-Dibromo-1-iodotrifluoroethane** may differ.

Property	Value (for 1,1,1-Trifluoro-2-iodoethane)	Reference
Molecular Weight	209.94 g/mol	<sup>[5][6][7]</sup>
Boiling Point	54.8°C	<sup>[5]</sup>
Density	2.13 g/mL at 25°C	<sup>[5]</sup>
Flash Point	53-55°C	<sup>[5]</sup>

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1,2-Dibromo-1-iodotrifluoroethane**.



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#### Proper Disposal Workflow for **1,2-Dibromo-1-iodotrifluoroethane**.

Disclaimer: This document provides general guidance. Always consult your institution's specific safety and disposal protocols and the Safety Data Sheet (SDS) for any chemical you are working with. If an SDS for a specific compound is not available, consult with your EHS office for guidance on handling and disposal.

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